Application Note: Step-by-Step Synthesis of[1-(3-Methoxypropyl)cyclohexyl]methanol

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Compound of Interest

Compound Name:	*[1-(3-Methoxypropyl)cyclohexyl]methanol*
Cat. No.:	*B7943660*

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Target Audience: Synthetic Chemists, Process Researchers, and Drug Development Professionals Compound:**[1-(3-Methoxypropyl)cyclohexyl]methanol** (CAS No. 1430752-32-1)[1]

Introduction & Mechanistic Rationale

The incorporation of 1,1-disubstituted cyclohexane motifs is a highly effective strategy in medicinal chemistry for enhancing the lipophilicity and steric bulk of active pharmaceutical ingredients (APIs). The target compound,**[1-(3-Methoxypropyl)cyclohexyl]methanol**[1], serves as a versatile building block, offering both a primary alcohol for downstream functionalization (e.g., etherification, oxidation, or cross-coupling) and a terminal methoxy ether that acts as a stable hydrogen-bond acceptor.

Designing a robust, self-validating protocol for this molecule requires strict control over quaternary carbon formation. We employ a highly reliable two-stage approach based on the foundational methodology for 1-alkylcyclohexylmethanols established by [2].

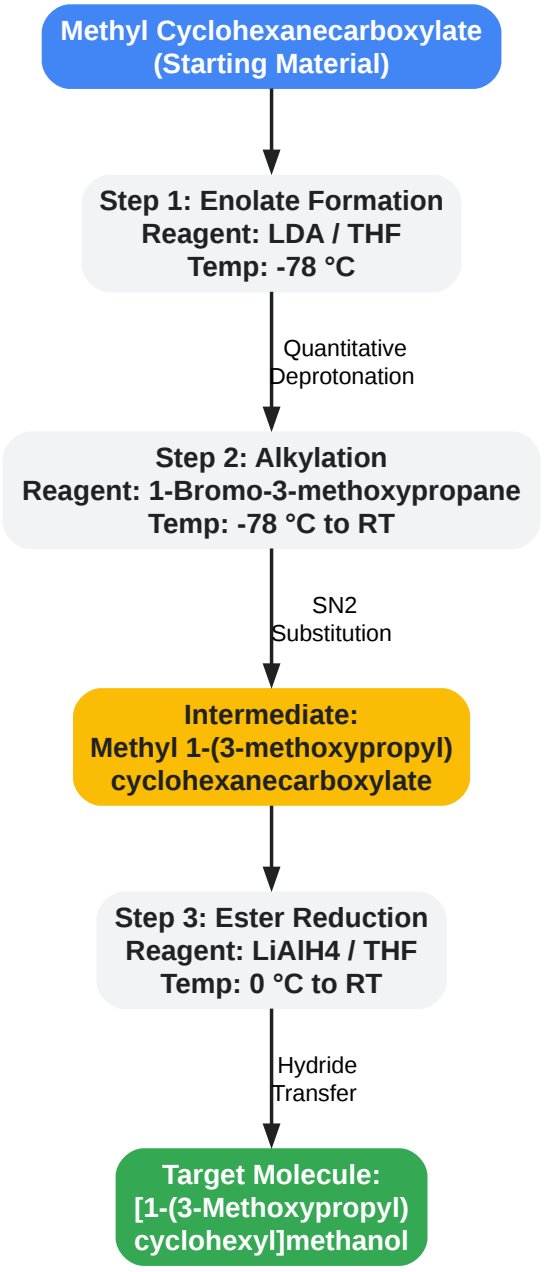
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- Enolate Alkylation: The sequence begins with the quantitative deprotonation of methyl cyclohexanecarboxylate using Lithium Diisopropylamide (LDA). LDA is chosen for its steric bulk, which prevents nucleophilic attack on the ester carbonyl. The resulting tertiary enolate undergoes an SN2 substitution with 1-bromo-3-methoxypropane.

- Ester Reduction: The intermediate ester is subsequently reduced using Lithium Aluminum Hydride (LiAlH4). While milder hydrides like DIBAL-H can be used[2], LiAlH4 provides superior atom economy (delivering four hydrides per mole) and ensures complete conversion of the sterically hindered ester to the primary alcohol without stalling at the aldehyde oxidation state.

Synthetic Workflow

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Fig 1. Two-stage synthetic workflow for**[1-(3-Methoxypropyl)cyclohexyl]methanol**.

Quantitative Data & Stoichiometry

The following tables outline the exact stoichiometry required for a 10.0 mmol scale synthesis.

Table 1: Reagents for Step 1 (Alkylation)

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Reagent	MW (g/mol)	Equivalents	mmol	Mass / Volume
Methyl cyclohexanecarboxylate	**142.20**	**1.00**	**10.0**	**1.42 g**
Diisopropylamine (DIPA)	101.19	1.10	11.0	1.11 g (1.54 mL)
n-Butyllithium (1.6 M in hexanes)	64.06	1.05	10.5	6.56 mL
1-Bromo-3-methoxypropane	153.02	1.20	12.0	1.84 g (1.35 mL)

| Tetrahydrofuran (THF, Anhydrous) | 72.11 | Solvent | - | 25.0 mL |

Table 2: Reagents for Step 2 (Reduction)

Reagent	MW (g/mol)	Equivalents	mmol	Mass / Volume
Intermediate Ester	**214.30**	**1.00**	**~8.0***	**1.71 g**
$LiAlH_4$ (2.0 M in THF)	37.95	1.00	8.0	4.0 mL
Tetrahydrofuran (THF, Anhydrous)	72.11	Solvent	-	20.0 mL

*Assumes an 80% yield from Step 1.

Step-by-Step Experimental Protocols

Step 1: Synthesis of Methyl 1-(3-methoxypropyl)cyclohexanecarboxylate

Objective: Forge the quaternary carbon center via selective α-alkylation.

- LDA Preparation: Flame-dry a 100 mL Schlenk flask under vacuum and backfill with Argon (repeat 3x). Add anhydrous THF (15 mL) and diisopropylamine (1.54 mL, 11.0 mmol). Cool the solution to -78 °C using a dry ice/acetone bath.
- Lithiation: Dropwise add n-BuLi (1.6 M in hexanes, 6.56 mL, 10.5 mmol) over 10 minutes. Stir the mixture at -78 °C for 30 minutes.
  - Causality: Generating LDA in situ guarantees a high-titre, active base, which is critical for quantitative deprotonation without side reactions.
- Enolate Formation: Dissolve methyl cyclohexanecarboxylate (1.42 g, 10.0 mmol) in anhydrous THF (5 mL) and add it dropwise to the LDA solution at -78 °C. Stir for 1 hour.
- Alkylation: Add 1-bromo-3-methoxypropane (1.84 g, 12.0 mmol) neat, dropwise. Maintain the reaction at -78 °C for 1 hour, then remove the cooling bath and allow the reaction to warm to room temperature, stirring for an additional 12 hours.
  - Causality: The low initial temperature prevents Claisen self-condensation of the ester. Warming to room temperature provides the thermal energy necessary to drive the sterically hindered SN2 substitution to completion.
- Workup & Purification: Quench the reaction by slowly adding saturated aqueous NH_4Cl (20 mL). Extract the aqueous layer with Ethyl Acetate (3 × 20 mL). Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4, and concentrate in vacuo. Purify the crude residue via flash column chromatography (Hexanes/EtOAc, 9:1) to afford the intermediate ester as a clear oil.

Step 2: Synthesis of[1-(3-Methoxypropyl)cyclohexyl]methanol

Objective: Reduce the sterically hindered ester to the primary alcohol.

- Hydride Addition: In a clean, oven-dried 100 mL flask under Argon, add the $LiAlH_4$ solution (2.0 M in THF, 4.0 mL, 8.0 mmol) and dilute with anhydrous THF (10 mL). Cool the flask to 0 °C in an ice-water bath.

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- Ester Reduction: Dissolve the intermediate ester (~1.71 g, 8.0 mmol) in anhydrous THF (10 mL) and add it dropwise to the $LiAlH_4$ suspension over 15 minutes.
  - Causality: Dropwise addition controls the highly exothermic hydride transfer and prevents the reaction from boiling over.
- Reaction Maturation: Stir at 0 °C for 1 hour, then remove the ice bath and stir at room temperature for 2 hours. Monitor completion via TLC (Hexanes/EtOAc, 7:3; stain with $KMnO_4$).
- Fieser Quench (Critical Step): Cool the reaction back to 0 °C. Sequentially and very slowly add:
  - 0.3 mL of distilled H_2O
  - 0.3 mL of 15% aqueous NaOH
  - 0.9 mL of distilled H_2O
  - Causality: Standard aqueous quenching of $LiAlH_4$ creates a gelatinous emulsion of aluminum hydroxides that traps the product and clogs filters. The Fieser method rigorously converts these byproducts into a dense, white, granular aluminate salt that is easily filtered.
- Isolation: Stir the quenched mixture vigorously for 30 minutes until the white precipitate is fully formed. Filter the suspension through a pad of Celite, washing the filter cake thoroughly with EtOAc (3 × 15 mL). Concentrate the filtrate in vacuo to yield**[1-(3-Methoxypropyl)cyclohexyl]methanol**[1] as a pale-yellow to colorless oil.

Analytical Characterization (Self-Validation Metrics)

To confirm the success of the synthesis, compare your isolated product against the expected spectral data below. The disappearance of the methyl ester singlet (~3.65 ppm) and the emergence of the hydroxymethyl singlet (~3.40 ppm) are the primary indicators of a successful Step 2 reduction.

Table 3: Expected Spectroscopic Data for**[1-(3-Methoxypropyl)cyclohexyl]methanol**

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Technique	Expected Signals / Shifts	Assignment
^{1}H NMR **(400 MHz, $CDCl_3$)**	**δ 3.40 (s, 2H)**	**-CH_2OH (Hydroxymethyl protons)**
	δ 3.35 (t, J = 6.5 Hz, 2H)	-CH_2-O-CH_3 (Ether methylene)
	δ 3.30 (s, 3H)	-O-CH_3 (Terminal methoxy)
	δ 1.85 (br s, 1H)	-OH (Hydroxyl proton, exchanges w/ D_2O)
	δ 1.20 – 1.60 (m, 14H)	Cyclohexyl ring and propyl chain protons
^{13}C NMR (100 MHz, $CDCl_3$)	δ 73.0, 68.5, 58.5	-CH_2-O-, -CH_2OH, -OCH_3
	δ 38.0	Quaternary C1 of cyclohexane
	δ 21.0 – 33.0	Aliphatic chain and ring carbons
FT-IR (ATR, cm^{-1})	3400 (broad, strong)	O-H stretch
	2920, 2850 (strong)	C-H aliphatic stretches

| | 1100 (strong) | C-O-C ether stretch |

References

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- To cite this document: BenchChem. [Application Note: Step-by-Step Synthesis of[1-(3-Methoxypropyl)cyclohexyl]methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7943660/docs#application-note-step-by-step-synthesis-of-1-3-methoxypropyl-cyclohexyl-methanol]

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